Technical Support Center: Ivermectin Monosaccharide Stability in DMSO Solutions

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Compound of Interest		
Compound Name:	*Ivermectin monosaccharide*	
Cat. No.:	*B562312*	Get Quote

For researchers, scientists, and drug development professionals utilizing **ivermectin monosaccharide** in their experiments, ensuring the stability of stock solutions in dimethyl sulfoxide (DMSO) is critical for reproducible and accurate results. This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common stability challenges.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can cause the degradation of **ivermectin monosaccharide** in a DMSO solution?

A1: Based on studies of the parent compound, ivermectin, the primary factors contributing to degradation are exposure to light (photodegradation), elevated temperatures, and acidic or basic conditions.[1][2][3] **Ivermectin monosaccharide** itself is a known degradation product of ivermectin under acidic hydrolysis.[1] Oxidative conditions can also lead to the formation of various degradation byproducts.[2][3]

Q2: How should I prepare and store my **ivermectin monosaccharide** stock solution in DMSO to maximize stability?

A2: To ensure the longevity of your **ivermectin monosaccharide** DMSO stock solution, adhere to the following best practices:

- Solvent Quality: Use high-purity, anhydrous DMSO to minimize water content, which can contribute to hydrolysis.

- Storage Temperature: Store stock solutions at -20°C or lower.[4][5][6][7]

- Light Protection: Protect the solution from light by using amber vials or by wrapping the container in aluminum foil.[1][8]

- Aliquoting: Prepare small, single-use aliquots to avoid repeated freeze-thaw cycles, which can introduce moisture and accelerate degradation.

- Inert Atmosphere: For long-term storage, consider overlaying the solution with an inert gas like argon or nitrogen before sealing the container.

Q3: My **ivermectin monosaccharide** solution has changed color. Is it still usable?

A3: A change in the color of your solution, such as turning yellow or brown, is a visual indicator of potential degradation. It is strongly advised not to use a discolored solution, as the presence of unknown degradation products could lead to inaccurate and unreliable experimental results. The color change is likely due to the formation of various byproducts from oxidation or other degradation pathways.

Q4: Can degradation products of **ivermectin monosaccharide** interfere with my cell-based signaling pathway experiments?

A4: Yes, this is a significant concern. Ivermectin is a known inhibitor of signaling pathways such as WNT/β-catenin and PAK1.[9][10][11][12][13][14] If **ivermectin monosaccharide** degrades, the resulting byproducts may have reduced or no activity, leading to an underestimation of the compound's efficacy. Conversely, degradation products could potentially exhibit off-target effects, confounding your experimental outcomes. It is crucial to use a stable, pure solution of **ivermectin monosaccharide** for such sensitive assays.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Precipitate forms upon dilution in aqueous buffer/media.	Ivermectin and its derivatives have low aqueous solubility.[1][15] The addition of an aqueous solution to a concentrated DMSO stock can cause the compound to crash out of solution.	Perform a serial dilution, first into a smaller volume of DMSO, before adding it to the aqueous medium. Ensure the final DMSO concentration in your assay is as low as possible (typically <0.5%) to avoid solvent-induced artifacts.[16]
Inconsistent results between experiments.	This could be due to the degradation of the stock solution over time, or variability introduced by repeated freeze-thaw cycles.	Always use a fresh aliquot for each experiment. If you suspect your stock solution has degraded, prepare a fresh stock from solid material. It is also advisable to periodically check the purity of your stock solution using an analytical technique like HPLC.
Unexpected peaks in HPLC/LC-MS analysis.	The presence of additional peaks indicates the formation of degradation products or impurities.	Compare the chromatogram to a freshly prepared standard. If new peaks are present, the solution has likely degraded. Review your storage and handling procedures. The primary degradation pathways to consider are hydrolysis, oxidation, and photodegradation.[2][3][8]

Quantitative Data on Ivermectin Stability

While specific quantitative stability data for **ivermectin monosaccharide** in DMSO is not readily available in the literature, the following table summarizes the known degradation of the

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parent compound, ivermectin, under various stress conditions. This information can serve as a valuable proxy for understanding the potential stability of the monosaccharide derivative.

Stress Condition	Observations for Ivermectin	Potential Degradation Products	Reference
Acidic Hydrolysis	Susceptible to degradation.	Ivermectin Monosaccharide, Aglycone	[1][17]
Alkaline Hydrolysis	Susceptible to degradation.	2-epimer, Δ2,3 isomer	[17]
Oxidation (e.g., H_2O_2)	Significant degradation.	3,4-epoxide, 5-oxo, 8a-oxo derivatives	[2][3]
Photodegradation (UV light)	Susceptible to degradation.	Various photo-isomers and fragments	[1]
Thermal Stress	Stable in solid form at lower temperatures, but degradation can occur in solution at elevated temperatures.	Isomers and other byproducts	[2]

Experimental Protocols

Protocol: Stability Assessment of Ivermectin Monosaccharide in DMSO by RP-HPLC

This protocol outlines a method to assess the stability of **ivermectin monosaccharide** in a DMSO stock solution over time.

1. Materials and Reagents:

- **Ivermectin monosaccharide** (high purity standard)

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- Anhydrous DMSO (spectroscopic grade)

- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)

- Purified water (18 MΩ·cm)

- Formic acid (optional, for mobile phase modification)

- C18 reverse-phase HPLC column (e.g., 150 x 4.6 mm, 2.7 µm particle size)[3]

- HPLC system with UV detector

2. Preparation of Stock and Working Solutions:

- Accurately weigh and dissolve **ivermectin monosaccharide** in anhydrous DMSO to prepare a concentrated stock solution (e.g., 10 mM).

- From this stock, prepare aliquots for stability testing at a working concentration (e.g., 1 mM) in amber HPLC vials.

3. Stability Study Design:

- Time Points: Analyze the samples at T=0, 1 week, 2 weeks, 4 weeks, and 8 weeks.

- Storage Conditions:

    - -20°C, protected from light

    - 4°C, protected from light

    - Room temperature (~25°C), protected from light

    - Room temperature (~25°C), exposed to ambient light

4. HPLC Method:

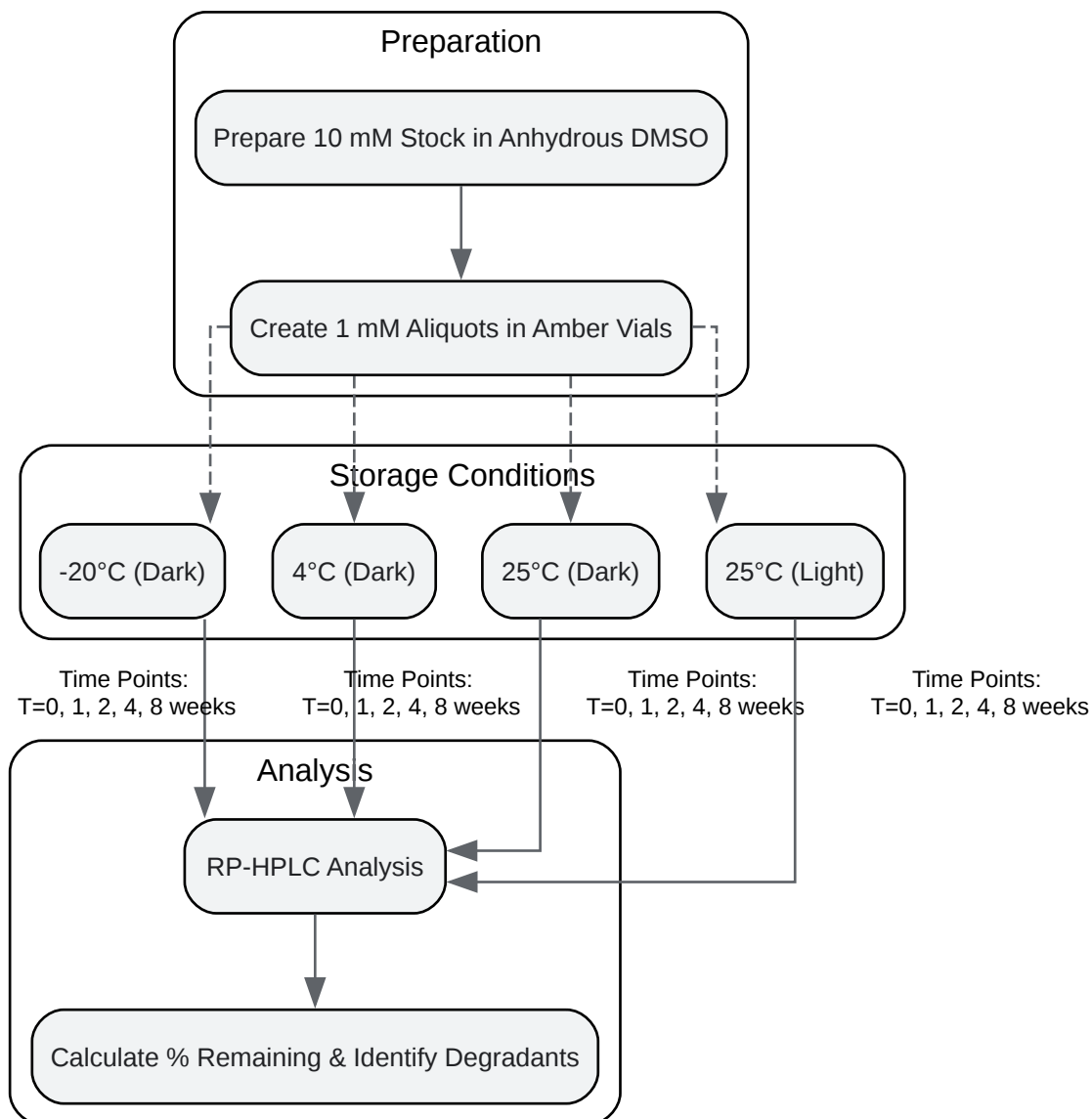- Mobile Phase A: Purified water (with optional 0.1% formic acid)

- Mobile Phase B: Acetonitrile/Methanol (e.g., 85:15 v/v)[8]

- Gradient Elution: A gradient from a higher percentage of Mobile Phase A to a higher percentage of Mobile Phase B is recommended to separate polar degradation products from the parent compound. A typical gradient might run from 50% B to 95% B over 20 minutes.

- Flow Rate: 1.0 - 1.5 mL/min[8]

- Column Temperature: 30°C[8]

- Detection Wavelength: 245 nm[18]

- Injection Volume: 10 µL

5. Data Analysis:

- At each time point, inject the samples in triplicate.

- Calculate the peak area of the **ivermectin monosaccharide**.

- Determine the percentage of **ivermectin monosaccharide** remaining relative to the T=0 sample.

- Observe the appearance and growth of any new peaks, which indicate degradation products.

Visualizations

Experimental Workflow for Stability Testing

Preparation

Prepare 10 mM Stock in Anhydrous DMSO

Create 1 mM Aliquots in Amber Vials

Storage Conditions

-20°C (Dark)   4°C (Dark)   25°C (Dark)   25°C (Light)

Time Points:
T=0, 1, 2, 4, 8 weeks

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Time Points:
T=0, 1, 2, 4, 8 weeks

Analysis

RP-HPLC Analysis

Calculate % Remaining & Identify Degradants

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Workflow for assessing **ivermectin monosaccharide** stability.

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Potential Degradation Pathways of Ivermectin
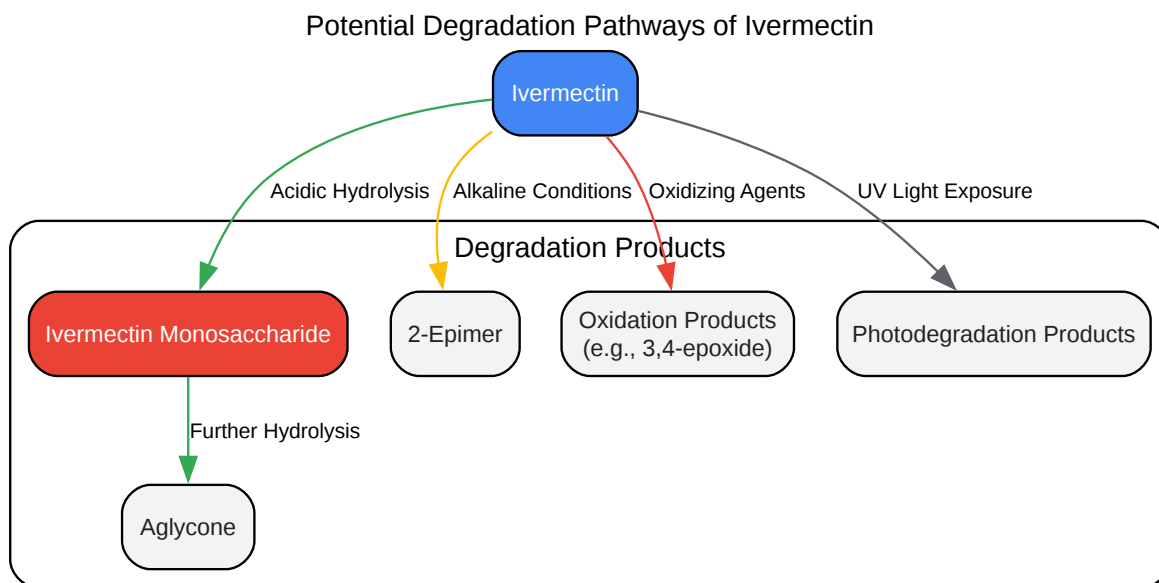
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Potential degradation pathways for ivermectin.

Ivermectin Action on Signaling Pathways
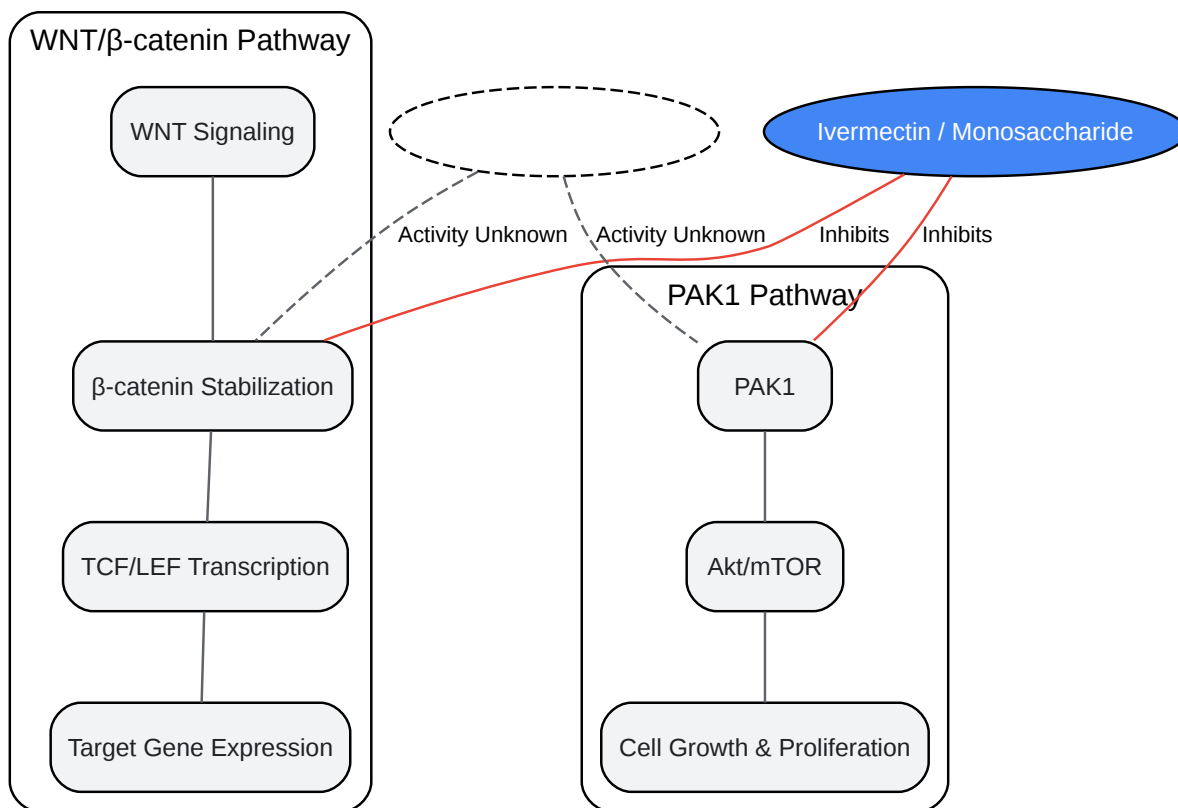
Ivermectin's known and potential effects on signaling.

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References

- 1. Photo-mediated and advanced oxidative processes applied for the treatment of effluents with drugs used for the treatment of early COVID-19: Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

- 3. A comprehensive study to identify and characterize major degradation products of Ivermectin drug substance including its degradation pathways using LC-HRMS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. msd.com [msd.com]

- 5. merck.com [merck.com]

- 6. merck.com [merck.com]

- 7. msd.com [msd.com]

- 8. researchgate.net [researchgate.net]

- 9. ddtjournal.com [ddtjournal.com]

- 10. Ivermectin represses Wnt/β-catenin signaling by binding to TELO2, a regulator of phosphatidylinositol 3-kinase-related kinases - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Ivermectin Induces Cytostatic Autophagy by Blocking the PAK1/Akt Axis in Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. Ivermectin suppresses tumour growth and metastasis through degradation of PAK1 in oesophageal squamous cell carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. Ivermectin inactivates the kinase PAK1 and blocks the PAK1-dependent growth of human ovarian cancer and NF2 tumor cell lines. | Semantic Scholar [semanticscholar.org]

- 14. research.monash.edu [research.monash.edu]

- 15. jddtonline.info [jddtonline.info]

- 16. Formulation, Physical Stability, and the Clinical Effectiveness of Extemporaneous Ivermectin Oral Solution - PubMed [pubmed.ncbi.nlm.nih.gov]

- 17. US20050136087A1 - Stabilized formulation of ivermectin feed premix with an extended shelf life and method of making the same - Google Patents [patents.google.com]

- 18. dergipark.org.tr [dergipark.org.tr]

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